

Application Notes & Protocols: Safe Handling of Lewisite 3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lewisite 3*

Cat. No.: *B12683719*

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: **Lewisite 3** is a highly toxic chemical warfare agent. These procedures are intended for trained professionals in properly equipped laboratory facilities. Adherence to all institutional, national, and international safety regulations is mandatory.

Hazard Overview

Lewisite is a potent vesicant (blistering agent) and a systemic poison due to its arsenic content.^[1] It exists in three forms: Lewisite 1 (L-1), Lewisite 2 (L-2), and **Lewisite 3** (L-3).^[2] **Lewisite 3**, or Tris(2-chlorovinyl)arsine, is a component of Lewisite mixtures.^[3]^[4] In its pure form, it is an oily, colorless liquid, but impurities can cause it to appear amber to black.^[1]^[5] It has a characteristic odor of geraniums.^[1]^[5]

Exposure can occur through skin contact, eye contact, inhalation, or ingestion.^[6] Lewisite penetrates standard clothing and even some types of rubber.^[2]^[5] The effects of exposure are immediate, causing severe pain, irritation, and blistering of the skin, eyes, and respiratory tract.^[1]^[7] Systemic absorption leads to "Lewisite shock," characterized by low blood pressure, and can cause damage to the liver, kidneys, and bone marrow.^[2]^[8] Rapid decontamination is the only way to limit tissue injury.^[6]

Exposure Guidelines

The U.S. Environmental Protection Agency (EPA) has established Acute Exposure Guideline Levels (AEGLs) for Lewisite 1, including its mixtures with Lewisite 2 and 3. These values represent airborne concentrations and are critical for risk assessment and emergency planning.

Guideline	10 minutes	30 minutes	60 minutes	4 hours	8 hours	Definition
AEGL-1	Not Recommended	Not Recommended	Not Recommended	Not Recommended	Not Recommended	Notable discomfort, irritation, or certain asymptomatic non-sensory effects.
AEGL-2	1.3 mg/m ³	0.47 mg/m ³	0.25 mg/m ³	0.07 mg/m ³	0.037 mg/m ³	Irreversible or other serious, long-lasting adverse health effects or an impaired ability to escape.
AEGL-3	3.9 mg/m ³	1.4 mg/m ³	0.74 mg/m ³	0.21 mg/m ³	0.11 mg/m ³	Life-threatening health effects or death.
Data sourced from NOAA CAMEO Chemicals. [9]						

The Department of Energy's Protective Action Criteria (PACs) are based on AEGLs.

Guideline	Value
PAC-1	0.023 mg/m ³
PAC-2	0.25 mg/m ³
PAC-3	0.74 mg/m ³
Data sourced from NOAA CAMEO Chemicals. [9]	

Engineering Controls & Personal Protective Equipment (PPE)

All work with **Lewisite 3** must be conducted in a designated and restricted area with controlled access.[\[7\]](#)

- Primary Engineering Control: All manipulations must be performed within a certified chemical fume hood or glovebox designed for high-hazard substances. Ventilation must be sufficient to maintain exposure levels below the established limits.
- Secondary Controls: The laboratory should be under negative pressure relative to adjacent areas. Emergency shower and eyewash stations must be immediately accessible.[\[7\]](#)

Due to the extreme toxicity of Lewisite, maximum protection is required. Level A protection should be utilized, especially when the concentration is unknown.[\[6\]](#)[\[10\]](#)

Protection Level	Description	Components
Level A	Highest level of respiratory, skin, and eye protection. Required for high vapor concentrations or potential for skin contact. [11]	<ul style="list-style-type: none">• NIOSH-certified CBRN full-face-piece Self-Contained Breathing Apparatus (SCBA) in pressure-demand mode.[6]• Totally-Encapsulating Chemical Protective (TECP) suit.[6]• Inner and outer chemical-resistant gloves.[6]• Chemical-resistant boots with steel toe and shank.[6]
Level B	Highest respiratory protection with lower skin protection. Used when vapors are present but skin contact is less likely. [11]	<ul style="list-style-type: none">• NIOSH-certified CBRN SCBA.[11]• Hooded, chemical-resistant suit (non-encapsulating).[6]• Inner and outer chemical-resistant gloves.[11]• Chemical-resistant boots.[11]

Experimental Protocols

Protocol 1: General Laboratory Handling of Lewisite 3

- Preparation:
 - Ensure a second trained person ("buddy system") is present and aware of the procedures.
 - Verify that the chemical fume hood is functioning correctly.
 - Post warning signs indicating that **Lewisite 3** is in use.[\[7\]](#)
 - Prepare all necessary equipment (glassware, reagents, etc.) and place it within the fume hood.
 - Prepare a decontamination solution (e.g., 0.5% sodium hypochlorite) and keep it readily available inside the hood.[\[12\]](#)

- Prepare waste containers for liquid and solid contaminated materials.
- Donning PPE:
 - Don Level A or Level B protective equipment as determined by the site-specific risk assessment. A buddy must assist and verify proper donning.
- Handling:
 - Perform all manipulations of **Lewisite 3** deep within the fume hood.
 - Use a positive displacement pipette for all liquid transfers.
 - Keep containers of **Lewisite 3** sealed when not in immediate use.
- Post-Procedure:
 - Decontaminate all surfaces and equipment within the fume hood using the prepared decontamination solution.
 - Securely seal all primary containers of **Lewisite 3**.
 - Seal all contaminated waste in designated, labeled containers.
- Doffing PPE:
 - Proceed to the designated doffing area.
 - Follow a strict doffing procedure to avoid cross-contamination, typically assisted by a trained buddy. This involves a systematic removal and containment of the suit, gloves, and respiratory protection.

Protocol 2: Emergency Spill Response

- Evacuate: Immediately alert personnel and evacuate the immediate spill area.^[7] If the spill is outside the fume hood, evacuate the entire laboratory.
- Isolate: Secure the area and prevent re-entry. Post "DO NOT ENTER - CHEMICAL SPILL" signs. Isolate the spill or leak area for at least 50 meters (150 feet) in all directions.^[9]

- Notify: Inform the institutional Environmental Health & Safety (EHS) office and emergency response team immediately.
- Decontaminate (if trained): Only trained emergency responders with appropriate Level A PPE should manage the spill.
 - Cover the liquid spill with an absorbent material like vermiculite, dry sand, or earth.[\[7\]](#) Do not use combustible materials.
 - Carefully collect the absorbed material using non-sparking tools and place it into a sealed, labeled container for hazardous waste disposal.[\[7\]](#)
 - Decontaminate the spill area with a suitable solution (e.g., 0.5% sodium hypochlorite), followed by a rinse.[\[12\]](#)
 - Ventilate the area to disperse any remaining vapors.[\[7\]](#)

Protocol 3: Personnel Decontamination Following Exposure

Rapid decontamination within minutes is critical to limit injury.[\[6\]](#)

- Remove from Source: Immediately remove the affected person from the exposure source.[\[9\]](#) Rescuers must wear appropriate PPE to avoid becoming casualties.[\[8\]](#)[\[9\]](#)
- Remove Clothing: Immediately remove all contaminated clothing. Cut clothing off if necessary to avoid pulling it over the head.[\[1\]](#) Place contaminated clothing in a sealed plastic bag.[\[1\]](#)
- Skin Decontamination: As quickly as possible, wash the affected skin with large amounts of soap and water.[\[1\]](#) If available, specialized kits like the Reactive Skin Decontamination Lotion (RSDL) may be used.[\[13\]](#)
- Eye Decontamination: If eyes are exposed, flush with plain water for at least 15 minutes.[\[9\]](#) [\[14\]](#) Remove contact lenses if present.[\[1\]](#)

- Seek Medical Attention: Transport the victim to a medical facility immediately.^[6] Inform medical personnel of the nature of the chemical exposure. Treatment may include the administration of the antidote Dimercaprol (British Anti-Lewisite or BAL) for systemic effects, which must be done in a hospital setting.^[6]^[8]

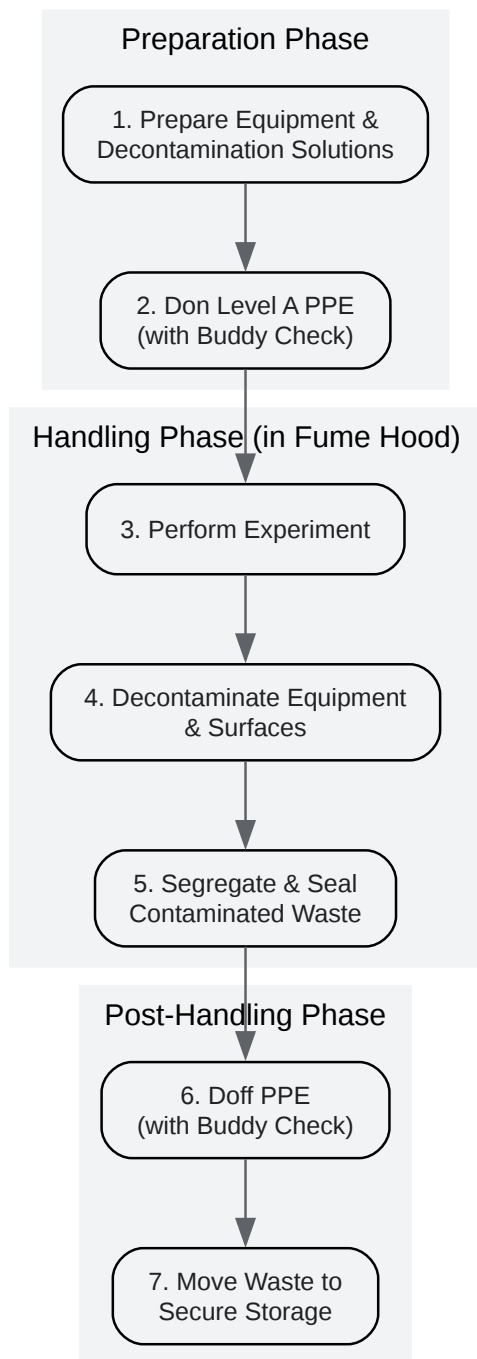
Waste Disposal

All materials contaminated with **Lewisite 3**, including absorbent materials, used PPE, and contaminated labware, must be treated as hazardous waste.

- Segregate waste into solid and liquid streams.
- Place waste in sealed, clearly labeled, and chemically compatible containers.^[7]
- Store waste containers in a designated, secure, and ventilated area.
- Arrange for disposal through the institution's certified hazardous waste management program.

Visualizations

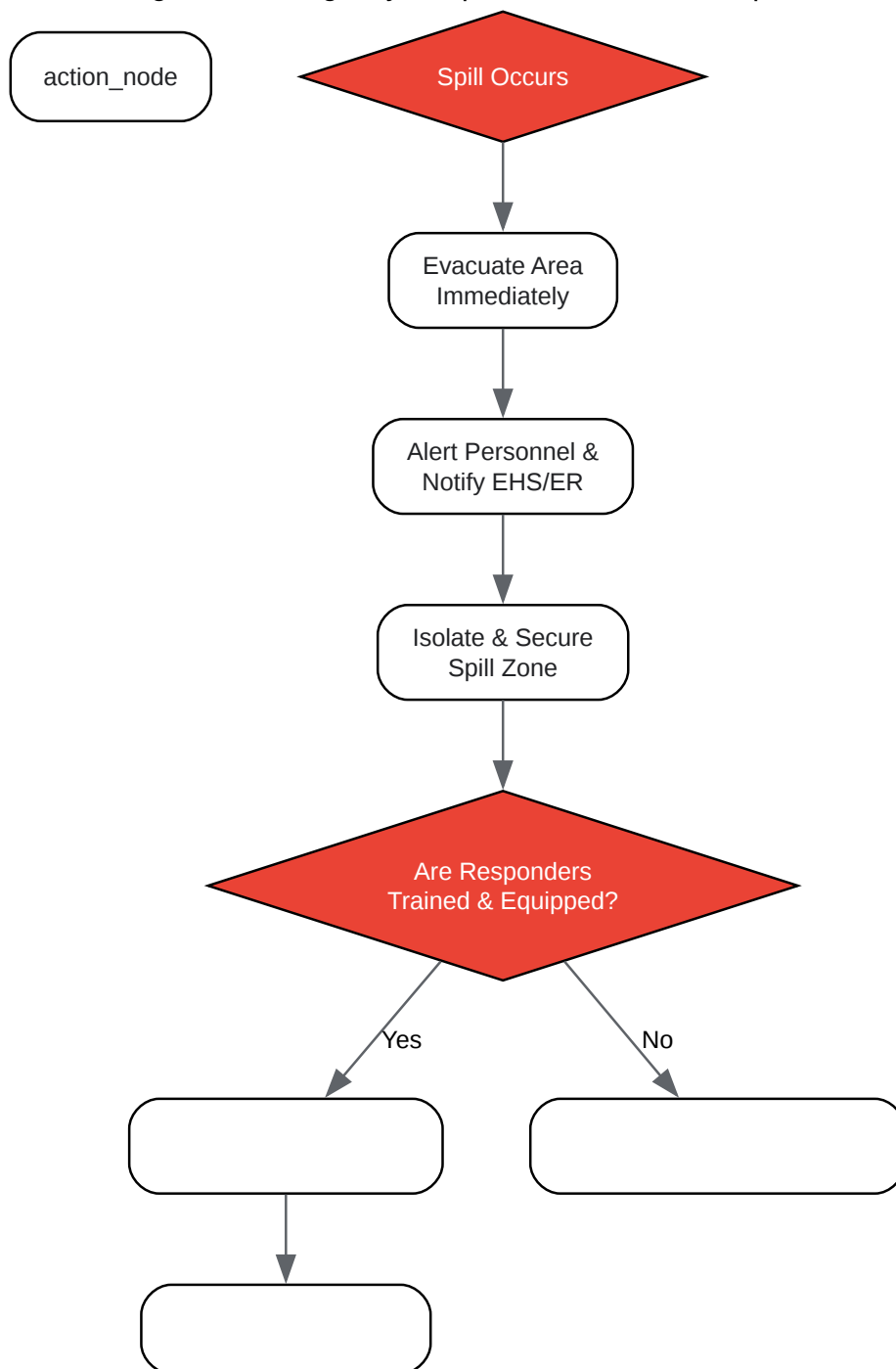
Figure 1: Laboratory Workflow for Lewisite 3 Handling



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Caption: Figure 1: Laboratory Workflow for **Lewisite 3** Handling.

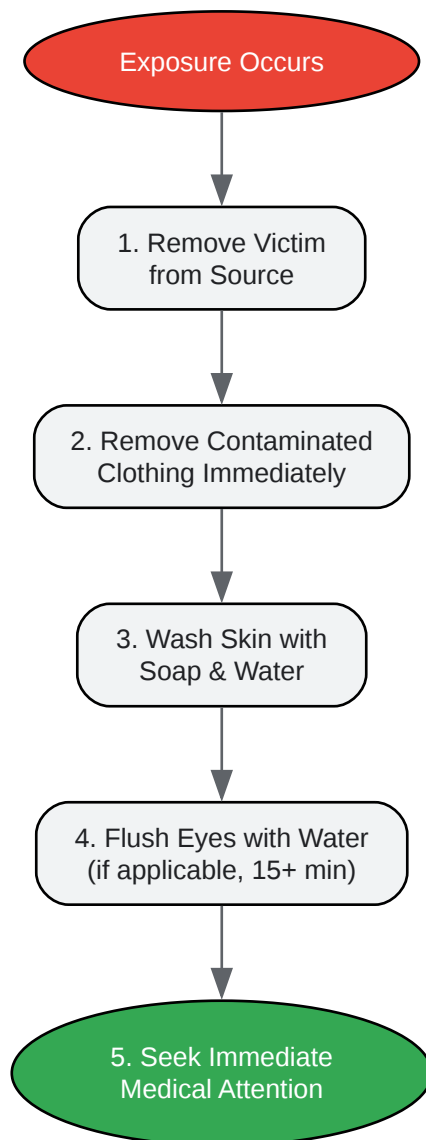
Figure 2: Emergency Response for Lewisite 3 Spill



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Caption: Figure 2: Emergency Response for **Lewisite 3** Spill.

Figure 3: Personnel Decontamination Protocol



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Caption: Figure 3: Personnel Decontamination Protocol.

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